

# In-Depth Technical Guide: 3-Chlorothietane 1,1-dioxide

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## Compound of Interest

Compound Name: 3-Chlorothietane 1,1-dioxide

Cat. No.: B095794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Chlorothietane 1,1-dioxide**, a heterocyclic organic compound of interest in synthetic chemistry and drug discovery. This document outlines its molecular characteristics and provides a structured presentation of its key data.

## Physicochemical Properties

The fundamental properties of **3-Chlorothietane 1,1-dioxide** are summarized below. These values are crucial for its application in experimental settings and for the prediction of its behavior in chemical reactions.

Property	Value	Reference
Molecular Formula	C3H5ClO2S	[1]
Molecular Weight	140.59 g/mol	[1]
CAS Number	15953-83-0	[1][2]
EINECS Number	604-604-1	[1]

## Molecular Structure and Composition

The molecular structure of **3-Chlorothietane 1,1-dioxide** consists of a four-membered thietane ring, substituted with a chlorine atom at the 3-position and two oxygen atoms double-bonded to the sulfur atom, forming a sulfone group.

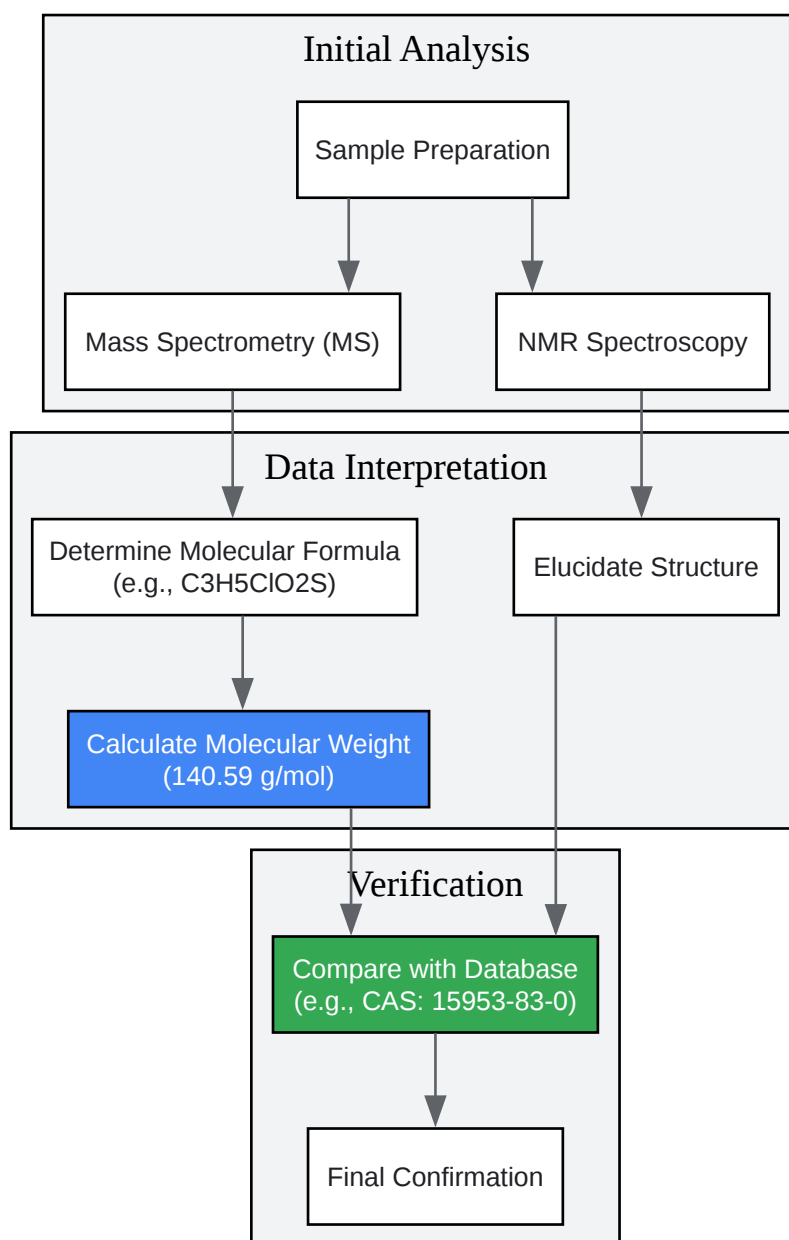
To elucidate the calculation of the molecular weight, the atomic composition is broken down in the table below. The molecular weight is the sum of the atomic weights of all constituent atoms.

Atom	Count	Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon (C)	3	12.011	36.033
Hydrogen (H)	5	1.008	5.040
Chlorine (Cl)	1	35.453	35.453
Oxygen (O)	2	15.999	31.998
Sulfur (S)	1	32.06	32.06
Total	140.584		

Note: The calculated molecular weight may vary slightly from the cited value due to differences in the precision of atomic weights used.

## Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound like **3-Chlorothietane 1,1-dioxide** in a research setting.



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Caption: Workflow for Chemical Compound Identification.

## Experimental Protocols

This section is intended as a template and should be populated with specific experimental details relevant to the user's research.

## Mass Spectrometry

- Instrumentation: [Specify the type of mass spectrometer used, e.g., Quadrupole, Time-of-Flight]
- Ionization Method: [Specify the ionization technique, e.g., Electrospray Ionization (ESI), Electron Impact (EI)]
- Sample Preparation: [Detail the solvent and concentration used for the sample]
- Data Analysis: [Describe the software and methods used to analyze the resulting mass spectrum and determine the molecular weight]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: [Specify the NMR spectrometer and field strength, e.g., Bruker 400 MHz]
- Solvent: [Specify the deuterated solvent used, e.g., CDCl<sub>3</sub>]
- Experiments: [List the types of NMR experiments conducted, e.g., <sup>1</sup>H NMR, <sup>13</sup>C NMR, COSY]
- Data Processing: [Outline the software used for processing and interpreting the NMR spectra]

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## References

- 1. 3-Chlorothietane-1,1-dioxide CAS#: 15953-83-0 [m.chemicalbook.com]
- 2. chemsynthesis.com [chemsynthesis.com]
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[<https://www.benchchem.com/product/b095794#3-chlorothietane-1-1-dioxide-molecular-weight>]

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